

An In-Depth Technical Guide to N-(Tosyl-L-alanyl)-3-hydroxyindole

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: *N-(Tosyl-L-alanyl)-3-hydroxyindole*

CAS No.: 101506-88-1

Cat. No.: B1140270

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For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of the chemical properties, synthesis, and characterization of **N-(Tosyl-L-alanyl)-3-hydroxyindole** (CAS 101506-88-1). This molecule merges three key structural motifs: a robust tosyl protecting group, a chiral L-alanine linker, and a biologically significant hydroxyindole core. Such compounds are of significant interest in medicinal chemistry as intermediates and potential bioactive agents. We present detailed protocols for its synthesis via amide coupling, in-depth analysis of its physicochemical and spectroscopic properties, and a discussion of its chemical stability and potential reactivity. This document serves as a foundational resource for researchers aiming to synthesize, utilize, or further modify this versatile chemical entity.

Introduction: A Molecule of Convergent Interest

The rational design of complex organic molecules often involves the strategic combination of well-understood functional components. **N-(Tosyl-L-alanyl)-3-hydroxyindole** is a prime

example of such a design, integrating a stable sulfonamide, a fundamental amino acid, and a privileged heterocyclic scaffold.

- **The Tosyl Group (Ts):** The p-toluenesulfonyl group is a widely used protecting group for amines.[1] Its electron-withdrawing nature and steric bulk confer exceptional stability to the N-Ts bond under a wide range of conditions, except for strongly acidic or reductive environments.[2] This stability makes it an ideal fixture in multi-step syntheses where other functional groups must be manipulated.[3]
- **The L-alanine Linker:** As one of the fundamental chiral building blocks of life, L-alanine provides a defined stereochemical and spatial bridge between the tosyl group and the indole core. Its incorporation is crucial for creating molecules with specific three-dimensional orientations necessary for interacting with chiral biological targets like enzymes or receptors.
- **The 3-Hydroxyindole Core:** The indole ring is a cornerstone of numerous natural products and pharmaceuticals, with diverse biological activities.[4] The 3-hydroxyindole (indoxyl) tautomer is a reactive species and a key intermediate in the synthesis of various indole derivatives, including the dye indigo.[5][6] Its C3-substitution is a common feature in many bioactive alkaloids.[4]

The convergence of these three components makes **N-(Tosyl-L-alanyl)-3-hydroxyindole** a valuable intermediate for building more complex molecules, particularly in the development of targeted therapies.[7]

Physicochemical and Spectroscopic Properties

The identity and purity of **N-(Tosyl-L-alanyl)-3-hydroxyindole** are established through a combination of physical measurements and spectroscopic analysis.

Core Physicochemical Data

Quantitative data for the compound are summarized below. These properties are critical for handling, formulation, and experimental design.

Table 2.1: Summary of Physicochemical Properties

Property	Value	Source(s)
CAS Number	101506-88-1	[8][9][10][11]
Molecular Formula	C ₁₈ H ₁₈ N ₂ O ₄ S	[9]
Molecular Weight	358.41 g/mol	[9]
Appearance	Off-White Solid	[8]
Boiling Point	553.5 ± 60.0 °C (Predicted)	[8]
Density	1.35 ± 0.1 g/cm ³ (Predicted)	[8]
pKa	8.78 ± 0.50 (Predicted)	[8]

| Solubility | Soluble in Chloroform, Dichloromethane, DMF, Methanol |[8] |

Predicted Spectroscopic Profile

While specific experimental spectra for this exact molecule are not widely published, a detailed profile can be predicted based on its constituent parts and data from closely related analogs.

- ¹H NMR (DMSO-d₆):
 - Alanine CH₃: A doublet around δ 1.2-1.4 ppm.
 - Tosyl CH₃: A singlet around δ 2.4 ppm.[12]
 - Alanine α-CH: A multiplet (e.g., quintet or p) around δ 3.8-4.0 ppm.[12]
 - Indole Aromatic Protons: A series of multiplets in the δ 7.0-7.8 ppm region.
 - Tosyl Aromatic Protons: Two doublets (an AA'BB' system) around δ 7.4 and 7.8 ppm.[12]
 - Amide NH & Indole NH/OH: Broad signals that may be exchangeable with D₂O, typically found downfield (> δ 8.0 ppm).[12]
- ¹³C NMR (DMSO-d₆):
 - Alanine CH₃: ~18-20 ppm.

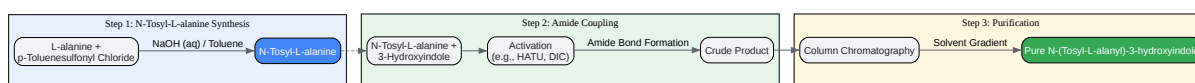
- Tosyl CH₃: ~21 ppm.
- Alanine α-CH: ~50-55 ppm.
- Indole & Tosyl Aromatic Carbons: A complex set of signals between ~110-145 ppm.
- Amide Carbonyl (C=O): ~170-175 ppm.
- IR (KBr or CHCl₃):
 - N-H Stretching (Amide & Indole): Broad band around 3200-3400 cm⁻¹.
 - C=O Stretching (Amide): Strong absorption around 1650-1680 cm⁻¹.
 - S=O Stretching (Sulfonamide): Two characteristic strong bands around 1340 cm⁻¹ and 1165 cm⁻¹.[\[12\]](#)

Synthesis and Characterization Protocol

The synthesis of **N-(Tosyl-L-alanyl)-3-hydroxyindole** is most logically achieved through a two-step process: preparation of the N-Tosyl-L-alanine intermediate, followed by amide coupling to 3-hydroxyindole.

Workflow for Synthesis and Purification

The overall process involves protection, activation, coupling, and purification, as outlined in the diagram below.



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Caption: Workflow for the synthesis of **N-(Tosyl-L-alanyl)-3-hydroxyindole**.

Detailed Experimental Methodologies

Protocol 3.2.1: Synthesis of N-Tosyl-L-alanine This procedure is adapted from established methods for the tosylation of amino acids.[\[12\]](#)[\[13\]](#)

- **Preparation:** Dissolve L-alanine (1.0 eq) in 1N aqueous sodium hydroxide (2.0 eq) in a flask and cool the solution to 0-5 °C in an ice bath.
- **Reagent Addition:** In a separate vessel, dissolve p-toluenesulfonyl chloride (1.1 eq) in toluene. Add this solution dropwise to the cold, vigorously stirring L-alanine solution over 1-2 hours.
- **Reaction:** Allow the mixture to warm to room temperature and stir for an additional 18-20 hours.[\[2\]](#)
- **Workup:** Transfer the mixture to a separatory funnel. Discard the organic (toluene) layer. Wash the aqueous layer with fresh toluene to remove unreacted tosyl chloride.
- **Precipitation:** Cool the aqueous layer in an ice bath and carefully acidify to pH 1-2 with concentrated hydrochloric acid. A white precipitate of N-Tosyl-L-alanine will form.
- **Isolation:** Collect the solid by vacuum filtration, wash thoroughly with cold water, and dry under vacuum. The product can be further purified by recrystallization if necessary.[\[13\]](#)

Protocol 3.2.2: Amide Coupling to 3-Hydroxyindole This is a general protocol for amide bond formation using a modern coupling reagent.

- **Activation:** In an inert atmosphere (N₂ or Ar), dissolve N-Tosyl-L-alanine (1.0 eq), 3-hydroxyindole (1.0 eq), and a coupling agent such as HATU (1.1 eq) in an anhydrous aprotic solvent (e.g., DMF or Dichloromethane).
- **Base Addition:** Cool the mixture to 0 °C and add a non-nucleophilic base such as N,N-Diisopropylethylamine (DIEA) (2.0 eq).
- **Reaction:** Allow the reaction to warm to room temperature and stir for 4-12 hours. Monitor progress by Thin Layer Chromatography (TLC) or LC-MS.

- **Workup:** Dilute the reaction mixture with an organic solvent like ethyl acetate and wash sequentially with 1M HCl, saturated NaHCO₃ solution, and brine.
- **Isolation:** Dry the organic layer over anhydrous Na₂SO₄, filter, and concentrate under reduced pressure to yield the crude product.
- **Purification:** Purify the crude solid using silica gel column chromatography, typically with a gradient of ethyl acetate in hexanes.

Chemical Stability and Reactivity

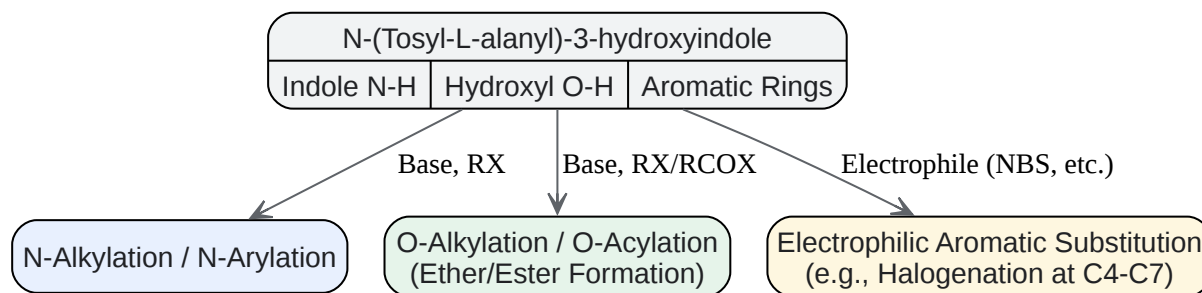
Understanding the stability and potential reaction sites of **N-(Tosyl-L-alanyl)-3-hydroxyindole** is crucial for its application in further synthetic steps and for assessing its viability as a drug candidate.

Stability Profile

- **Sulfonamide Bond:** The N-Tosyl bond is highly stable and resistant to most chemical conditions, including moderate acids and bases. Cleavage requires harsh conditions like sodium in liquid ammonia or strong, hot acids (e.g., HBr/phenol), which would likely degrade the rest of the molecule.^[2]
- **Amide Bond:** The alanyl-indole amide bond is susceptible to hydrolysis under strong acidic or basic conditions, particularly at elevated temperatures.
- **Indole Core:** The 3-hydroxyindole moiety can be sensitive to oxidation. Under aerobic conditions, especially in the presence of base, it can potentially dimerize or undergo other oxidative transformations.^[6]

Potential Reactivity and Derivatization

The molecule possesses several sites for further chemical modification, making it a versatile synthetic intermediate.



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Caption: Key reactive sites for derivatization of the title compound.

- **Indole N-H**: The nitrogen of the indole ring can be deprotonated with a suitable base and subsequently alkylated or acylated.
- **Hydroxyl Group**: The C3-hydroxyl group is nucleophilic and can participate in O-alkylation (ether formation) or O-acylation (ester formation) reactions.
- **Aromatic Rings**: The benzene rings of both the indole and tosyl moieties are susceptible to electrophilic aromatic substitution (e.g., nitration, halogenation), although the existing substituents will direct the position of attack and may require forcing conditions.

Conclusion

N-(Tosyl-L-alanyl)-3-hydroxyindole is a well-defined chemical entity with a stable and predictable structure. Its synthesis is achievable through standard, high-yielding organic chemistry reactions, primarily involving the formation of sulfonamide and amide bonds. Its physicochemical properties make it amenable to standard laboratory handling and purification techniques. The presence of multiple, orthogonally reactive functional groups renders it a highly valuable and versatile building block for the synthesis of more complex, potentially bioactive molecules in the field of drug discovery and development. This guide provides the foundational chemical knowledge required for its effective scientific application.

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- To cite this document: BenchChem. [An In-Depth Technical Guide to N-(Tosyl-L-alanyl)-3-hydroxyindole]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1140270/docs#an-in-depth-technical-guide-to-n-tosyl-l-alanyl-3-hydroxyindole\]](https://www.benchchem.com/product/b1140270/docs#an-in-depth-technical-guide-to-n-tosyl-l-alanyl-3-hydroxyindole)

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